

Safe Disposal of 2,5-Dichlorobenzoic Acid-D3: A Procedural Guide

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Compound of Interest

Compound Name: 2,5-Dichlorobenzoic acid-D3

Cat. No.: B15554906

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This document provides essential safety and logistical information for the proper disposal of **2,5-Dichlorobenzoic acid-D3**, ensuring the safety of laboratory personnel and compliance with regulations. The procedures outlined are intended for researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment

2,5-Dichlorobenzoic acid-D3 is classified as a hazardous substance. Proper handling and the use of personal protective equipment (PPE) are critical to mitigate risks.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation.
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation.

Recommended Personal Protective Equipment[1][2]

Protection Type	Specification	Purpose
Eye Protection	Chemical safety goggles or glasses	To prevent eye contact and serious eye irritation.
Hand Protection	Appropriate protective gloves	To prevent skin contact and irritation.
Skin and Body Protection	Protective clothing	To prevent skin exposure.
Respiratory Protection	NIOSH or European Standard EN 149 approved respirator	To be used when ventilation is inadequate to prevent respiratory irritation.

Spill and Emergency Procedures

In the event of a spill or accidental exposure, immediate and appropriate action is necessary.

First Aid Measures[1]

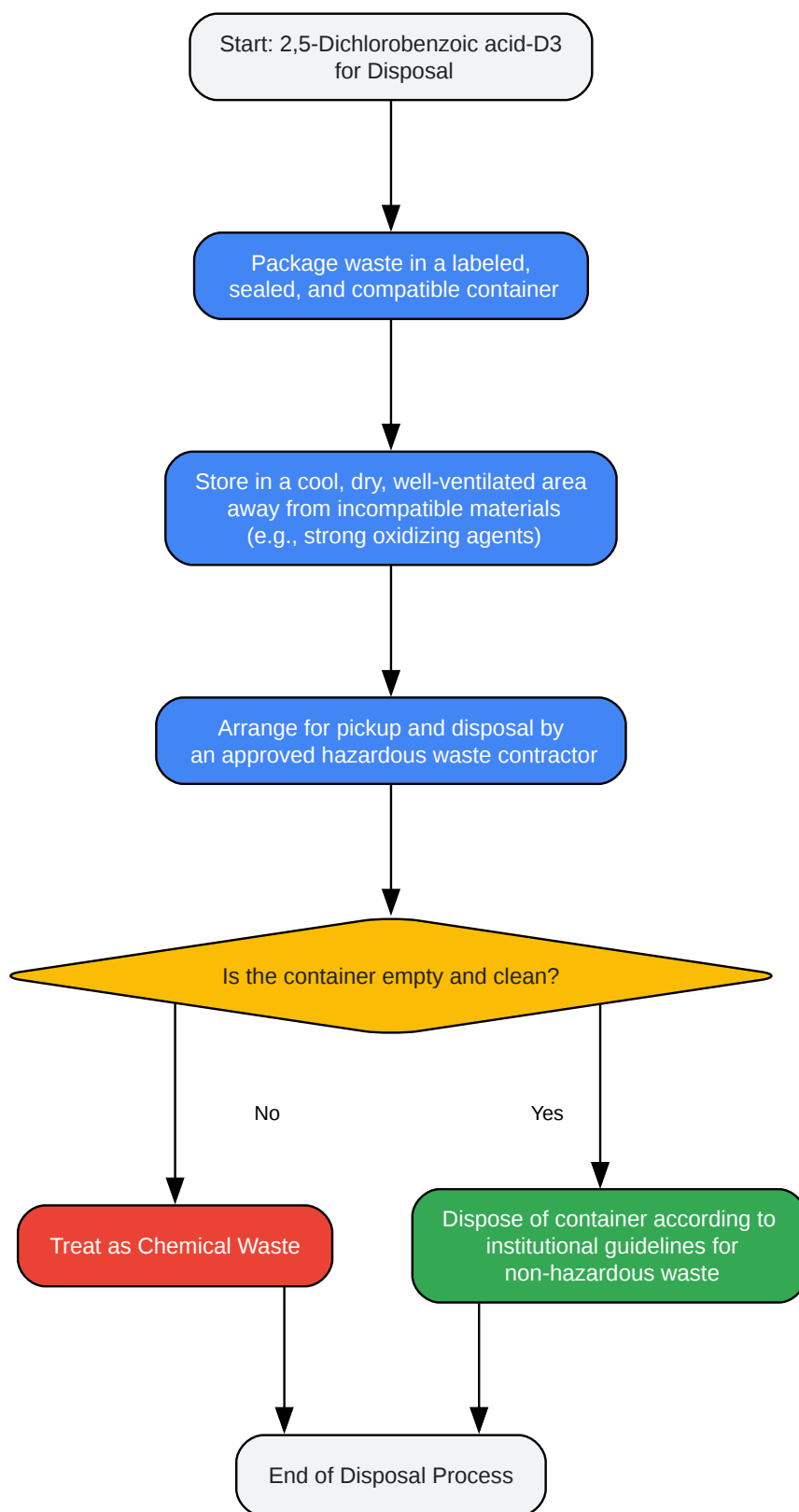
Exposure Route	First Aid Procedure
Eyes	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention. [1]
Skin	Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops. [1]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention. [1]
Ingestion	If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid. [1]

Spill Cleanup

For small spills, sweep up or absorb the material and place it into a suitable, clean, dry, closed container for disposal.
[\[1\]](#) Do not let this chemical enter the environment.

Proper Disposal Protocol

The disposal of **2,5-Dichlorobenzoic acid-D3** must be handled by an approved waste disposal plant.
[\[2\]](#) The following workflow outlines the decision-making process for its disposal.



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References

- 1. 2,5-Dichlorobenzoic acid(50-79-3)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 2. WERCS Studio - Application Error [assets.thermofisher.com]
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